

An In-depth Technical Guide to the Solubility and Stability Profile of ztz240

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Compound of Interest

Compound Name: ztz240

Cat. No.: B2506932

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For Researchers, Scientists, and Drug Development Professionals

Abstract

ztz240 is a potent and selective activator of the voltage-gated potassium channels KCNQ2, KCNQ3, and KCNQ4. These channels are critical regulators of neuronal excitability, and their modulation presents a promising therapeutic strategy for epilepsy and other neurological disorders characterized by neuronal hyperexcitability. This technical guide provides a comprehensive overview of the available data on the solubility and stability of **ztz240**, intended to support researchers and drug development professionals in their preclinical studies. The document outlines the known physicochemical properties, including solubility in common laboratory solvents and general stability information based on supplier recommendations. Furthermore, this guide details established experimental protocols for electrophysiological assessment of **ztz240** activity, as well as standardized methodologies for determining aqueous solubility and conducting stability studies in accordance with industry best practices. Visual diagrams are provided to illustrate the mechanism of action and key experimental workflows.

Physicochemical Properties

ztz240, with the chemical name N-(6-chloropyridin-3-yl)-4-fluorobenzamide, is a small molecule with the following properties:

Property	Value
Molecular Formula	C ₁₂ H ₈ ClFN ₂ O
Molecular Weight	250.66 g/mol
Appearance	White to off-white crystalline powder
CAS Number	325457-98-5

Solubility Profile

The solubility of a compound is a critical parameter for its use in in vitro and in vivo studies. While comprehensive aqueous solubility data for **ztz240** is not extensively published, information regarding its solubility in common organic solvents is available from suppliers.

Table 2.1: Solubility of ztz240 in Organic Solvents

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	≥ 40 mg/mL

Note: This data is based on information provided by chemical suppliers. Independent verification is recommended.

Stability Profile

The stability of a research compound is crucial for ensuring the reliability and reproducibility of experimental results. The following stability information for **ztz240** is based on supplier recommendations for storage.

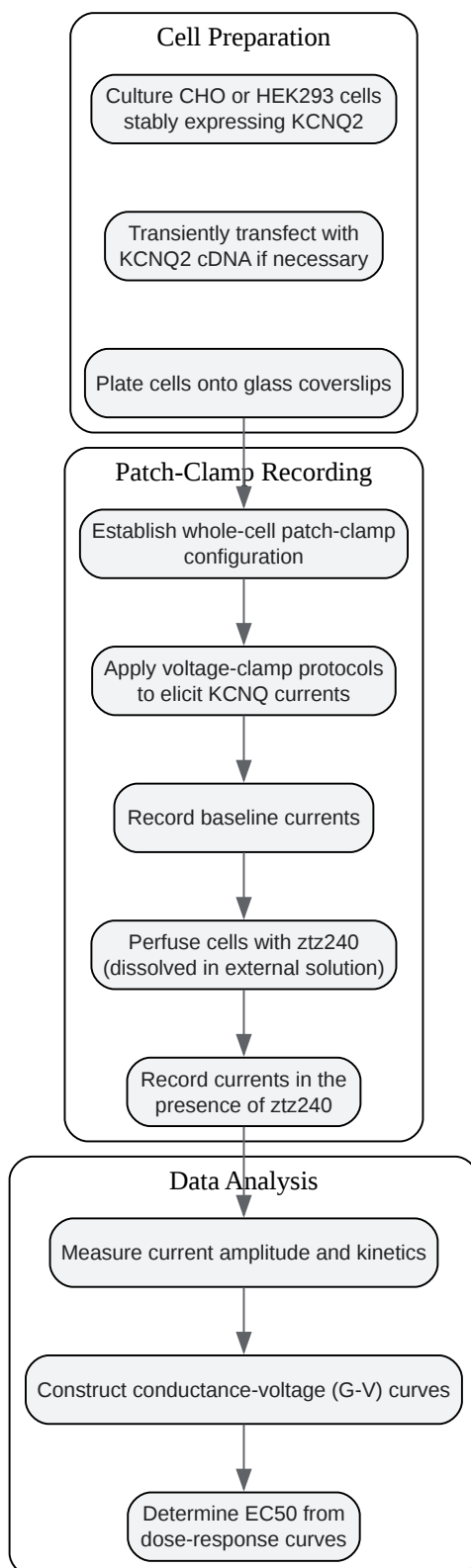
Table 3.1: Storage and Stability of ztz240

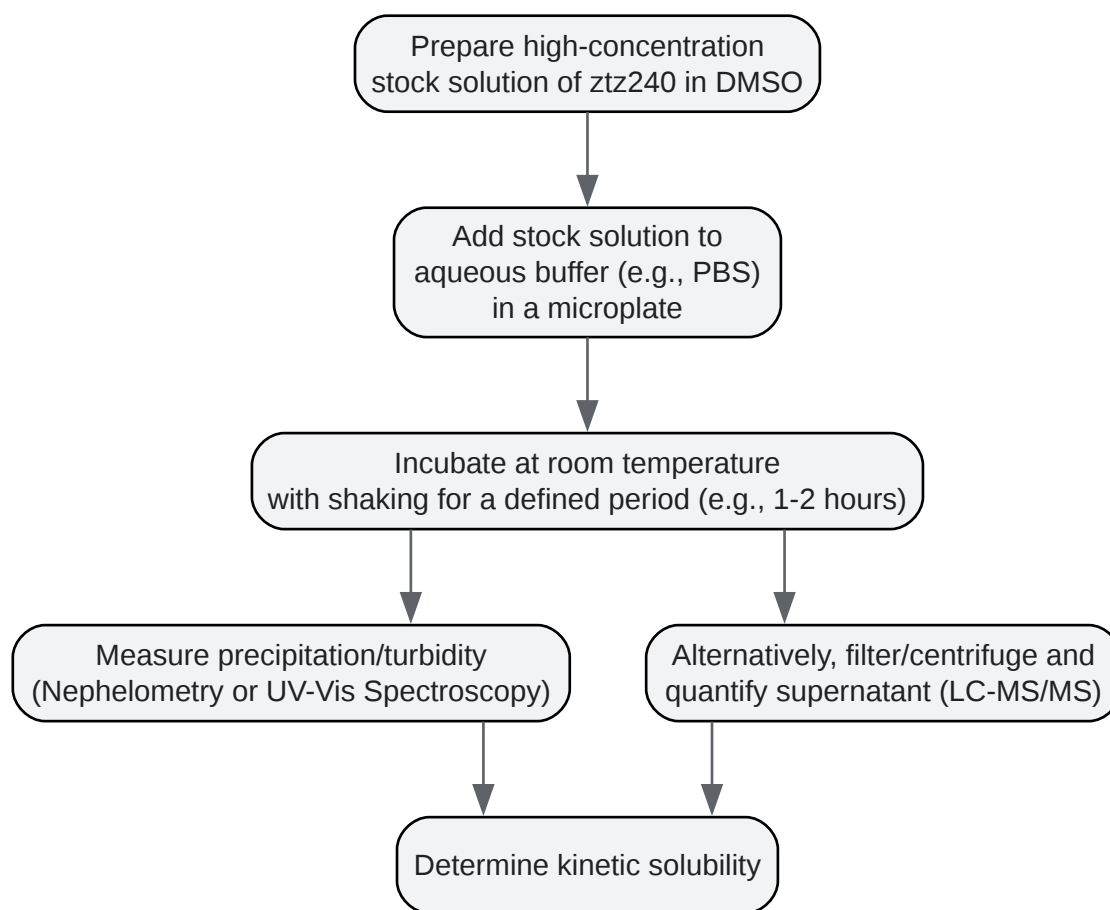
Form	Storage Condition	Stability
Solid Powder	-20°C	≥ 3 years
In Solvent (DMSO)	-80°C	≥ 1 year
Shipping	Ambient Temperature	Stable for several weeks

Note: It is recommended to protect the compound from light. For aqueous solutions, it is advisable to prepare them fresh for each experiment.

Mechanism of Action and Signaling Pathway

ztz240 functions as a positive allosteric modulator of KCNQ2/3/4 channels. It binds to the voltage-sensing domain (VSD) of the channel, stabilizing it in the open conformation. This leads to a hyperpolarizing shift in the voltage-dependence of activation and an increase in the maximal channel open probability. The resulting enhancement of the M-current (a subthreshold potassium current) dampens neuronal excitability.





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